

Technical Support Center: Handling Solid 1,2-Dibromotetrachloroethane

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Compound of Interest

Compound Name: 1,2-Dibromotetrachloroethane

Cat. No.: B050365

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This technical support center provides researchers, scientists, and drug development professionals with essential information for the safe and effective handling of solid **1,2-Dibromotetrachloroethane** (DBTCE).

Frequently Asked Questions (FAQs)

Q1: What is solid **1,2-Dibromotetrachloroethane** and what are its primary uses?

A1: **1,2-Dibromotetrachloroethane** (CAS No. 630-25-1), also known as sym-Dibromotetrachloroethane, is a crystalline solid organohalide with the chemical formula $C_2Br_2Cl_4$.^[1] It serves as a laboratory chemical, primarily used as a brominating reagent, a fire-proofing agent, and in the synthesis of other organic compounds.^{[2][3][4]} It is also utilized in the Ramberg-Bäcklund rearrangement for the conversion of sulfones to alkenes.^{[2][3][5]}

Q2: What are the main hazards associated with handling solid DBTCE?

A2: Solid DBTCE is considered hazardous. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^[6] It is a lachrymatory agent, meaning its vapors can induce tearing.^[1] Appropriate personal protective equipment (PPE) should always be worn when handling this compound.

Q3: How should solid DBTCE be stored?

A3: DBTCE should be stored in a well-ventilated place with the container tightly closed.[6] It should be kept in a dark place, sealed in a dry environment at room temperature.[3] It is incompatible with strong oxidizing agents, strong bases, and reducing agents.[2][6]

Q4: What are the physical properties of solid DBTCE?

A4: DBTCE is a colorless to almost white crystalline solid or powder.[2][7] It is insoluble in water.[2][3]

Data Presentation: Physical and Chemical Properties

Property	Value	Source
CAS Number	630-25-1	[1][6]
Molecular Formula	C ₂ Br ₂ Cl ₄	[1][7]
Molar Mass	325.63 g·mol ⁻¹	[1]
Appearance	Crystalline solid, almost white powder	[1][7]
Melting Point	215-220 °C (with decomposition)	[5][7][8]
Density	2.713 g/mL at 25 °C	[5][8]
Solubility	Insoluble in water	[2][3]
Stability	Stable under recommended storage conditions. Decomposes when heated.	[1][2]
Incompatibilities	Strong oxidizing agents, strong bases, reducing agents	[2][6]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Solid DBTCE appears discolored (yellowish or brownish).	Decomposition due to improper storage (exposure to heat, light, or contaminants).	Do not use if significant discoloration is observed. Dispose of the material according to approved waste disposal protocols. Ensure future storage is in a cool, dark, and dry place.
Low yield in a bromination reaction.	1. Impure or decomposed DBTCE. 2. Incorrect reaction conditions (temperature, solvent). 3. Presence of incompatible substances.	1. Use fresh, properly stored DBTCE. 2. Optimize reaction parameters. DBTCE is a mild brominating reagent; some reactions may require longer times or slight heating. 3. Ensure all glassware is clean and dry, and that no incompatible materials are present.
Irritation to skin or eyes during handling.	Inadequate personal protective equipment (PPE) or accidental exposure.	Immediately flush the affected area with plenty of water for at least 15 minutes. [6] For eyes, continue rinsing and seek medical attention. [6] For skin, wash with soap and water. [6] Always wear appropriate PPE, including gloves, safety glasses, and a lab coat.
Difficulty in dissolving solid DBTCE in the reaction solvent.	DBTCE is insoluble in water and has limited solubility in some organic solvents.	Consult literature for appropriate solvents for your specific reaction. Dichloromethane is a commonly used solvent for reactions involving DBTCE. [9] [10]

Unexpected side products in the reaction mixture.	Thermal decomposition of DBTCE at elevated temperatures, leading to the formation of tetrachloroethylene and bromine.[1]	Maintain a controlled reaction temperature. If heating is necessary, do so cautiously and monitor for signs of decomposition (e.g., color change).
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Experimental Protocols

Protocol 1: General Handling and Dispensing of Solid 1,2-Dibromotetrachloroethane

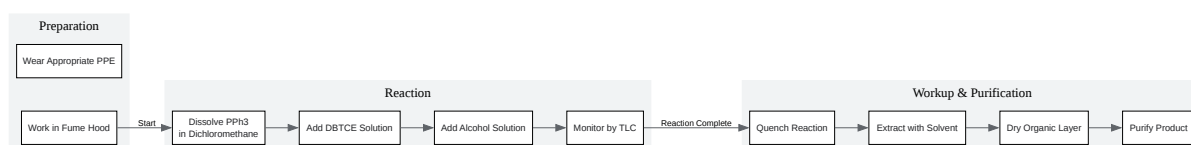
- Preparation: Work in a well-ventilated fume hood. Ensure an eyewash station and safety shower are accessible.[6]
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat. For operations that may generate dust, a NIOSH-approved respirator is recommended.[5][6]
- Dispensing: Carefully open the container. Use a clean, dry spatula to weigh the desired amount of solid DBTCE onto a weigh boat or directly into the reaction vessel. Avoid creating dust.
- Cleaning: After dispensing, tightly close the container and return it to the designated storage area. Clean any spills immediately by sweeping up the solid and placing it in a suitable container for disposal.[6] Wash the work area thoroughly.
- Waste Disposal: Dispose of unused DBTCE and contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[6]

Protocol 2: A Representative Bromination Reaction using DBTCE (Modified Appel Reaction)

This protocol describes the conversion of an alcohol to an alkyl bromide.

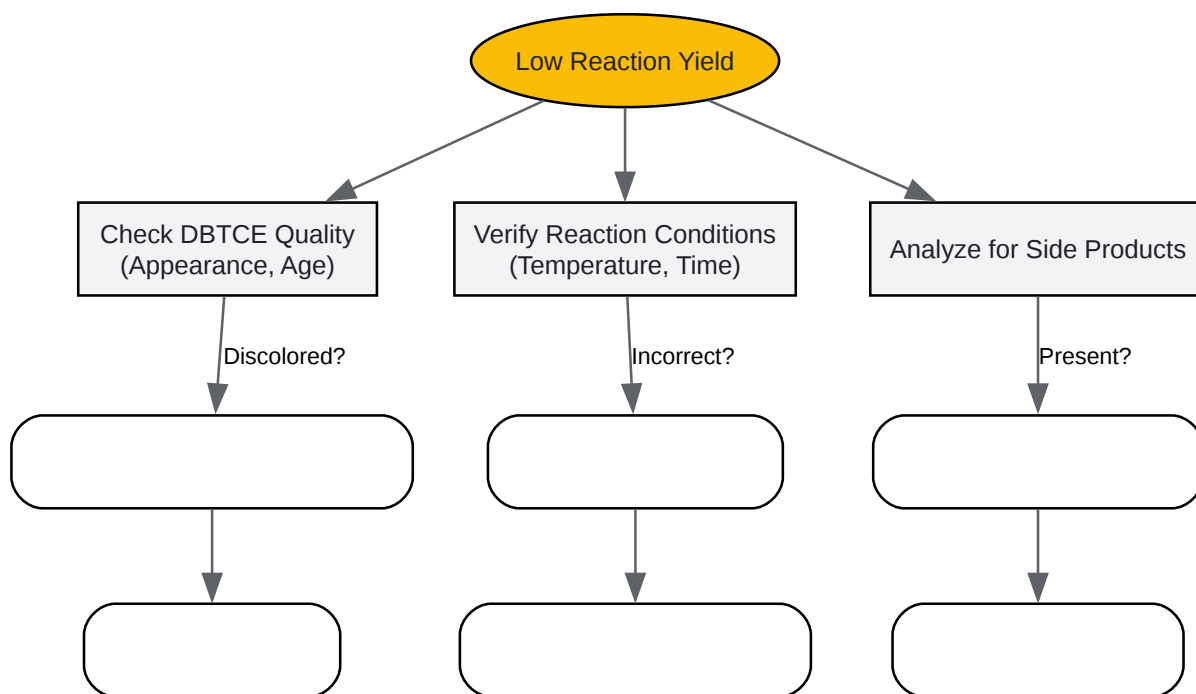
- **Reaction Setup:** In a fume hood, add triphenylphosphine (PPh_3) to a round-bottom flask containing a magnetic stir bar and freshly distilled dichloromethane.
- **Reagent Addition:** While stirring, slowly add a solution of **1,2-Dibromotetrachloroethane** in dichloromethane to the PPh_3 solution. The mixture may become a white colloidal suspension.
- **Substrate Addition:** To this mixture, add a solution of the alcohol in dichloromethane dropwise.
- **Reaction Monitoring:** Allow the reaction to stir at room temperature. The reaction is often rapid (can be complete in as little as 5 minutes).^{[9][10]} Monitor the reaction progress by thin-layer chromatography (TLC).
- **Workup:** Once the reaction is complete, quench the reaction mixture as appropriate for the specific substrate. An aqueous workup followed by extraction with an organic solvent is common.
- **Purification:** Dry the combined organic layers over an anhydrous drying agent (e.g., Na_2SO_4 or MgSO_4), filter, and concentrate the solvent under reduced pressure. The crude product can then be purified by column chromatography or distillation.

Visualizations



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Caption: Workflow for a bromination reaction using **1,2-Dibromotetrachloroethane**.



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Caption: Troubleshooting logic for low yield in reactions with DBTCE.

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